

4-Fluoro-2-nitroaniline: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 4-Fluoro-2-nitroaniline

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Introduction

4-Fluoro-2-nitroaniline is an important organic intermediate used in the synthesis of various specialty dyes, functional dyes, and pharmaceutical compounds.^[1] Its molecular structure, featuring a fluorine atom and a nitro group on an aniline backbone, makes it a versatile reagent in organic synthesis. This technical guide provides an in-depth overview of its chemical properties, synthesis protocols, and key applications.

Chemical Identity and Properties

The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **4-fluoro-2-nitroaniline**.^[2] It is also known by a variety of synonyms.

A summary of its key identifiers and physicochemical properties is presented in the table below.

Property	Value	Source(s)
IUPAC Name	4-fluoro-2-nitroaniline	[2]
CAS Number	364-78-3	[2][3]
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	[2][3]
Molecular Weight	156.11 g/mol	[2]
Melting Point	90-94 °C	[4]
Flash Point	89 °C (closed cup)	
Appearance	Orange solid	[5]
InChI Key	PUGDHSSOXPHLPT-UHFFFAOYSA-N	[2][3]
SMILES	C1=CC(=C(C=C1F)--INVALID-LINK--[O-])N	[2]

Synonyms:[2]

- 2-nitro-4-fluoroaniline
- 4-Fluoro-2-nitrobenzenamine
- Benzenamine, 4-fluoro-2-nitro-
- 2-Amino-5-fluoronitrobenzene
- 4-Fluoro-2-nitrophenylamine

Experimental Protocols

The synthesis of **4-fluoro-2-nitroaniline** is often achieved through the nitration of p-fluoroacetanilide followed by hydrolysis. A modern and efficient method utilizes a microchannel reactor to improve yield and control reaction conditions.

Synthesis via Microchannel Reactor

This method involves the reaction of p-fluoroacetanilide with nitric acid within a microchannel reactor, followed by hydrolysis.^[5]

Materials:

- p-Fluoroacetanilide
- Acetic acid-acetic anhydride solution (e.g., 35-40% p-fluoroacetanilide by mass)
- Nitric acid (68% aqueous solution)
- Petroleum ether
- Ice water

Equipment:

- Corning high-flux continuous flow microchannel reactor

Procedure:^[5]

- Feed Preparation:
 - Prepare a solution of p-fluoroacetanilide in a mixture of acetic acid and acetic anhydride. The molar ratio of acetic acid to acetic anhydride can be varied, for example, 1.0:2.2 to 1:2.4.
 - The molar ratio of p-fluoroacetanilide to nitric acid should be maintained between 1.0:1.0 and 1.0:1.5.
- Reaction in Microchannel Reactor:
 - Set the flow rates of the p-fluoroacetanilide solution (e.g., 40.0-100.0 mL/min) and the 68% nitric acid solution (e.g., 4.0-30.0 mL/min).
 - Preheat the reactants.

- Carry out the reaction in the microchannel reactor at a temperature of 30-70 °C for a residence time of 50-200 seconds.
- Hydrolysis and Isolation:
 - The reaction mixture is then subjected to hydrolysis at 90-100 °C for 2-4 hours.
 - After hydrolysis, the mixture is stirred in ice water (0-5 °C) for 30 minutes to precipitate the product.
 - The resulting solid is collected by filtration.
 - The filter cake is washed until it is weakly acidic or neutral.
 - The crude product is then mixed with petroleum ether and dried to yield orange solid **4-fluoro-2-nitroaniline**.

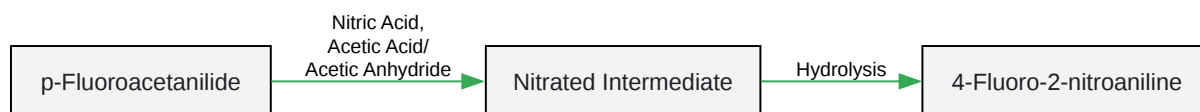
This method reports a high yield of 83-94%.[\[5\]](#)

Applications in Synthesis

4-Fluoro-2-nitroaniline serves as a crucial starting material in the synthesis of more complex molecules. For instance, it has been used as a reagent in the preparation of 4-fluoro-N-ethyl-2-nitroaniline and N-(4-fluoro-2-nitrophenyl)- β -alanine. It is also a precursor for the synthesis of various heterocyclic compounds, such as clozapine-derived 2,3-dihydro-1H-1,4- and 1,5-benzodiazepines, which have shown selectivity for the D4 receptor. Furthermore, it is utilized in the creation of benzimidazolone activators of chloride secretion, which are being investigated as potential therapeutics for cystic fibrosis and chronic obstructive pulmonary disease. The compound can also form complexes with metal ions like cobalt(II), nickel(II), and copper(II).

Visualizing the Synthesis Pathway

The following diagram illustrates the synthetic route to **4-fluoro-2-nitroaniline** from p-fluoroacetanilide.



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Caption: Synthesis of **4-Fluoro-2-nitroaniline**.

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